

Application Notes: The Use of Tadalafil-13C2,d3 in Drug Metabolism Studies

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Compound of Interest

Compound Name: Tadalafil-13C2,d3

Cat. No.: B12377211

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Introduction

Tadalafil-(diethyl-13C2,d3) (**Tadalafil-13C2,d3**) is a stable isotope-labeled version of Tadalafil, a potent and selective inhibitor of phosphodiesterase type 5 (PDE5). In drug metabolism and pharmacokinetic (DMPK) studies, the use of isotopically labeled compounds is a critical tool for the accurate quantification of the parent drug and its metabolites in complex biological matrices. The stable isotope label renders **Tadalafil-13C2,d3** chemically identical to Tadalafil but easily distinguishable by mass spectrometry due to its higher molecular weight. This property makes it an ideal internal standard (IS) for quantitative bioanalytical methods, primarily Liquid Chromatography-Mass Spectrometry (LC-MS/MS).

The primary metabolic pathway of Tadalafil involves oxidation, predominantly mediated by the cytochrome P450 3A4 (CYP3A4) enzyme in the liver. The major metabolite is methylcatechol Tadalafil, which is subsequently conjugated to form methylcatechol Tadalafil glucuronide. The use of **Tadalafil-13C2,d3** as an internal standard allows for the precise tracking and quantification of these metabolic processes by correcting for variability in sample preparation and instrument response.

Applications

- **Internal Standard for Quantitative Bioanalysis:** The most common application of **Tadalafil-13C2,d3** is as an internal standard in LC-MS/MS assays to determine the concentration of Tadalafil in biological samples such as plasma, serum, and urine. Its co-elution with the

unlabeled Tadalafil allows for correction of matrix effects and variations in extraction efficiency and instrument response, leading to high accuracy and precision.

- Pharmacokinetic (PK) Studies: **Tadalafil-13C2,d3** is essential for accurately defining the pharmacokinetic profile of Tadalafil in preclinical and clinical studies. This includes determining key parameters such as absorption, distribution, metabolism, and excretion (ADME).
- In Vitro Metabolism Studies: It can be used in in vitro systems, such as human liver microsomes or recombinant CYP enzymes, to investigate the metabolic fate of Tadalafil. By spiking the reaction mixture with a known concentration of the labeled standard, the rate of metabolism and the formation of metabolites can be accurately measured.
- Metabolite Identification and Quantification: While **Tadalafil-13C2,d3** itself is a standard for the parent drug, its use in conjunction with high-resolution mass spectrometry can aid in the identification of novel metabolites. The distinct isotopic signature helps to differentiate drug-related material from endogenous matrix components.

Quantitative Data Summary

The following table represents typical data obtained from a pharmacokinetic study in human plasma following oral administration of Tadalafil, using **Tadalafil-13C2,d3** as an internal standard for quantification via LC-MS/MS.

| Parameter | Value | Units |
|--|-------|-----------------|
| Tadalafil | | |
| C _{max} (Maximum Concentration) | 378 | ng/mL |
| T _{max} (Time to C _{max}) | 2.0 | hours |
| AUC (0-t) (Area Under the Curve) | 4520 | ng \cdot h/mL |
| Half-life (t _{1/2}) | 17.5 | hours |
| Methylcatechol Tadalafil (Metabolite) | | |
| C _{max} | 45 | ng/mL |
| T _{max} | 4.0 | hours |
| AUC (0-t) | 890 | ng \cdot h/mL |
| Half-life (t _{1/2}) | 20.1 | hours |

Note: The data presented in this table are illustrative and may vary depending on the specific study design, patient population, and analytical methodology.

Experimental Protocols

Protocol 1: Quantification of Tadalafil in Human Plasma using LC-MS/MS

This protocol outlines the procedure for extracting Tadalafil from human plasma and quantifying it using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system, with **Tadalafil-¹³C₂,d₃** as the internal standard.

1. Materials and Reagents:

- Human plasma (K2-EDTA as anticoagulant)
- Tadalafil reference standard

- **Tadalafil-13C2,d3** (Internal Standard)

- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Water, ultrapure
- 96-well protein precipitation plates

2. Standard and Internal Standard Preparation:

- Prepare a 1 mg/mL stock solution of Tadalafil in methanol.
- Prepare a 1 mg/mL stock solution of **Tadalafil-13C2,d3** in methanol.
- From these stocks, prepare working solutions for calibration standards and quality controls by serial dilution in 50:50 (v/v) acetonitrile:water.
- Prepare a working internal standard solution of **Tadalafil-13C2,d3** at 50 ng/mL in acetonitrile.

3. Sample Preparation (Protein Precipitation):

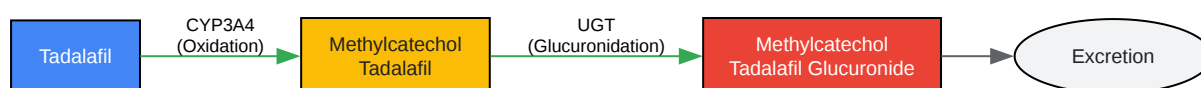
- To 100 μ L of plasma sample, calibration standard, or quality control in a 96-well plate, add 300 μ L of the internal standard working solution (50 ng/mL **Tadalafil-13C2,d3** in acetonitrile).
- Vortex the plate for 2 minutes at 1000 rpm to precipitate proteins.
- Centrifuge the plate at 4000 x g for 10 minutes at 4°C.
- Transfer 150 μ L of the supernatant to a clean 96-well plate for LC-MS/MS analysis.

4. LC-MS/MS Conditions:

- LC System: Agilent 1200 Series or equivalent
- Column: C18 column (e.g., Zorbax Eclipse Plus C18, 2.1 x 50 mm, 1.8 μ m)

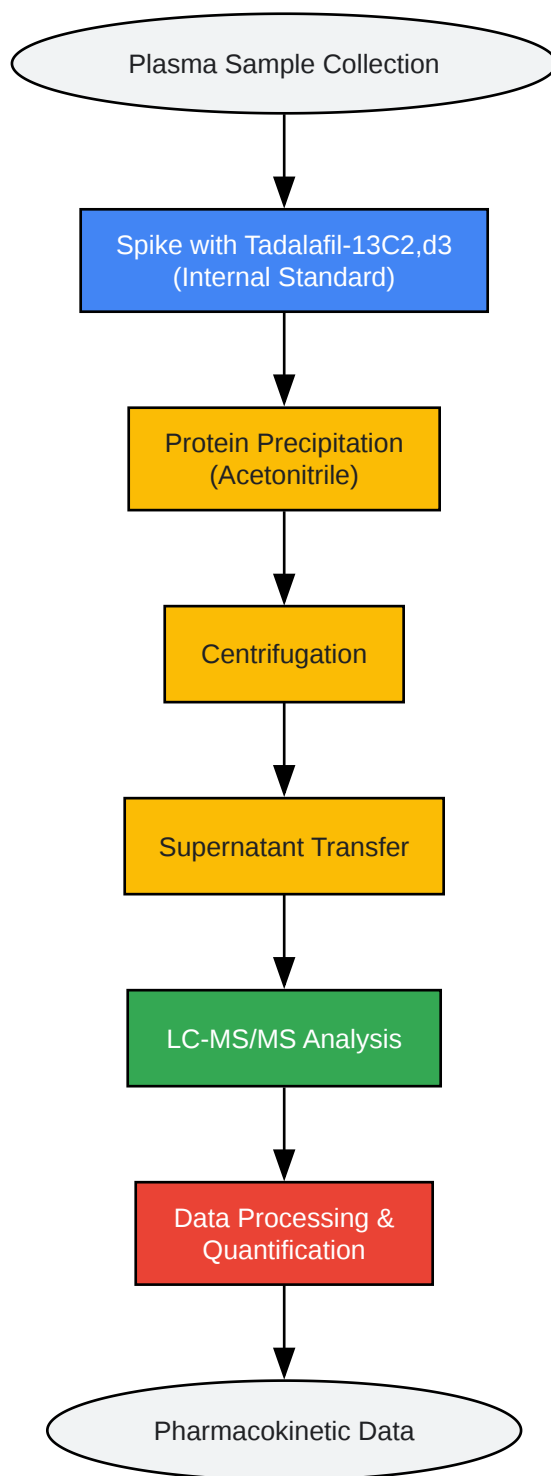
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: Start at 20% B, increase to 95% B over 3 minutes, hold for 1 minute, return to 20% B and re-equilibrate for 1 minute.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- MS System: Sciex API 5500 or equivalent triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:
 - Tadalafil: Q1 390.4 -> Q3 268.2
 - **Tadalafil-13C2,d3**: Q1 395.4 -> Q3 271.2
- Data Analysis: Quantify Tadalafil concentration using the peak area ratio of Tadalafil to **Tadalafil-13C2,d3** against a calibration curve.

Visualizations



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Caption: Metabolic pathway of Tadalafil.



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Caption: Workflow for Tadalafil quantification in plasma.

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